

Application Notes and Protocols: Morpholinoethanol as a Solvent for Chemical Reactions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Morpholinoethanol*

Cat. No.: *B8693651*

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Introduction

Morpholinoethanol, also known as N-(2-hydroxyethyl)morpholine, is a versatile organic compound with a unique combination of functional groups, including a tertiary amine, a hydroxyl group, and an ether linkage.^{[1][2]} This structure imparts a high boiling point, good thermal stability, and miscibility with water and other organic solvents, making it a promising, yet underexplored, solvent for a variety of chemical transformations.^{[1][3]} These application notes provide an overview of the potential uses of **Morpholinoethanol** as a solvent in specific chemical reactions, along with generalized experimental protocols.

While primarily recognized as a crucial intermediate in the synthesis of numerous active pharmaceutical ingredients (APIs) such as Mycophenolate Mofetil, Nimorazole, and Morniflumate, its application as a solvent is an emerging area of interest.^{[4][5]} Its high polarity and coordinating ability may offer advantages in reactions requiring high temperatures and stabilization of charged intermediates or metal catalysts.^[3]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Morpholinoethanol** is presented below. This data is essential for its evaluation as a solvent in reaction design and process

development.

Property	Value	Reference
CAS Number	622-40-2	[3][6]
Molecular Formula	C ₆ H ₁₃ NO ₂	[2][6]
Molecular Weight	131.17 g/mol	[2][6]
Appearance	Colorless to pale yellow liquid	[3][6]
Boiling Point	225-230 °C	[6]
Melting Point	-2 °C	[7]
Density	~1.08 g/cm ³ at 20°C	[3]
Flash Point	98 °C	
Solubility	Miscible with water and polar organic solvents	[1][3]
pKa	14.88 (Predicted)	[1]

Applications in Chemical Synthesis

Due to its high boiling point and polar nature, **Morpholinoethanol** can be considered as a potential solvent for various chemical reactions, particularly those requiring elevated temperatures and good solubility of polar reagents and catalysts.

Palladium-Catalyzed Cross-Coupling Reactions (Suzuki-Miyaura and Heck)

Application Overview:

Palladium-catalyzed cross-coupling reactions are fundamental tools in modern organic synthesis, particularly for the formation of carbon-carbon bonds. The choice of solvent is critical as it influences catalyst stability, solubility of reactants, and overall reaction kinetics. While common solvents include DMF, dioxane, and toluene, high-boiling polar aprotic solvents can be advantageous in certain cases.[8][9] **Morpholinoethanol**, with its high boiling point and polar

character, presents a potential alternative solvent for these reactions, especially when sluggish reactivity is observed in lower-boiling solvents. Its coordinating amine and hydroxyl groups may also help to stabilize the palladium catalyst.

Generalized Protocol for a Suzuki-Miyaura Coupling Reaction using **Morpholinoethanol** as a Solvent:

Disclaimer: This is a generalized protocol and requires optimization for specific substrates.

Materials:

- Aryl halide (1.0 equiv)
- Boronic acid or boronic ester (1.2-1.5 equiv)
- Palladium catalyst (e.g., Pd(PPh₃)₄, 1-5 mol%)
- Base (e.g., K₂CO₃, Cs₂CO₃, 2.0-3.0 equiv)
- **Morpholinoethanol** (solvent)
- Inert gas (Nitrogen or Argon)

Procedure:

- To a dry reaction vessel, add the aryl halide, boronic acid (or ester), base, and palladium catalyst.
- Evacuate and backfill the vessel with an inert gas (repeat 3 times).
- Add **Morpholinoethanol** (to achieve a concentration of 0.1-0.5 M with respect to the aryl halide).
- Heat the reaction mixture to the desired temperature (e.g., 80-150 °C) with stirring.
- Monitor the reaction progress by a suitable analytical technique (e.g., TLC, LC-MS, GC-MS).
- Upon completion, cool the reaction mixture to room temperature.

- Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine to remove **Morpholinoethanol** and inorganic salts.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by a suitable method (e.g., column chromatography, recrystallization).

Generalized Protocol for a Heck Reaction using **Morpholinoethanol** as a Solvent:

Disclaimer: This is a generalized protocol and requires optimization for specific substrates.

Materials:

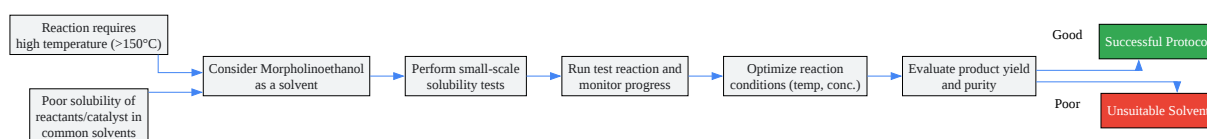
- Aryl or vinyl halide (1.0 equiv)
- Alkene (1.1-2.0 equiv)
- Palladium catalyst (e.g., Pd(OAc)₂, 1-5 mol%)
- Phosphine ligand (if required, e.g., PPh₃, 2-10 mol%)
- Base (e.g., Et₃N, NaOAc, 1.5-3.0 equiv)
- **Morpholinoethanol** (solvent)
- Inert gas (Nitrogen or Argon)

Procedure:

- To a dry reaction vessel, add the palladium catalyst and phosphine ligand (if used).
- Evacuate and backfill the vessel with an inert gas.
- Add **Morpholinoethanol**, the aryl or vinyl halide, the alkene, and the base.
- Heat the reaction mixture to the desired temperature (e.g., 100-180 °C) with stirring.

- Monitor the reaction progress by a suitable analytical technique.
- Upon completion, cool the reaction mixture to room temperature.
- Work-up the reaction as described in the Suzuki-Miyaura protocol.
- Purify the crude product by a suitable method.

Logical Workflow for Considering **Morpholinoethanol** as a Solvent:



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Caption: Decision workflow for using **Morpholinoethanol**.

Carbonylation Reactions

Application Overview:

Carbonylation reactions involve the introduction of carbon monoxide into a substrate, often catalyzed by transition metals. These reactions are frequently performed at high pressures and temperatures. The high boiling point and stability of **Morpholinoethanol** could make it a suitable solvent for such demanding conditions. Furthermore, its ability to dissolve polar substrates and catalysts is advantageous.

Generalized Protocol for an Aminocarbonylation Reaction using **Morpholinoethanol** as a Solvent:

Disclaimer: This is a generalized protocol and requires optimization for specific substrates.

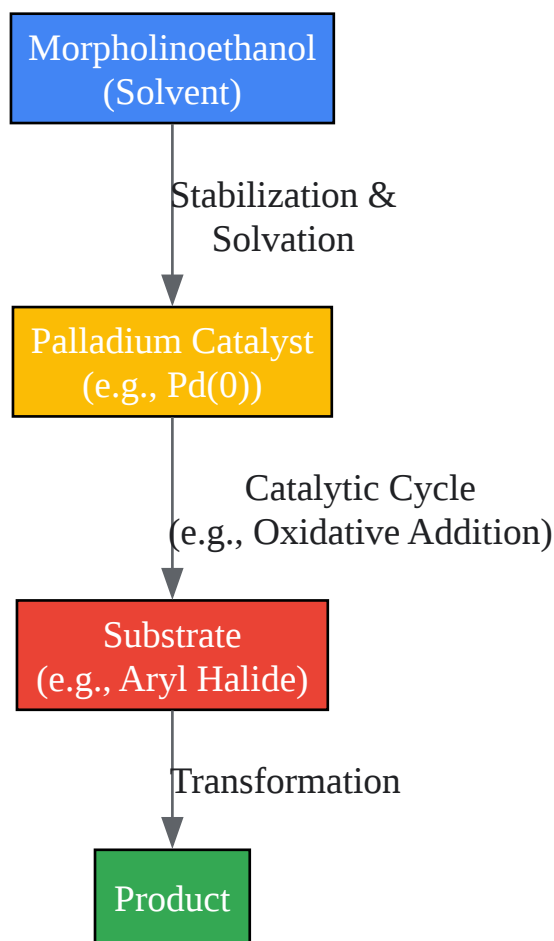
Materials:

- Aryl or vinyl halide (1.0 equiv)
- Amine (1.2-2.0 equiv)
- Palladium catalyst (e.g., $\text{PdCl}_2(\text{PPh}_3)_2$, 1-5 mol%)
- Base (e.g., Et_3N , 2.0-4.0 equiv)
- **Morpholinoethanol** (solvent)
- Carbon monoxide (CO) gas

Procedure:

- Place the aryl or vinyl halide, palladium catalyst, and base in a high-pressure reactor.
- Add **Morpholinoethanol** as the solvent.
- Seal the reactor and purge with carbon monoxide several times.
- Pressurize the reactor with carbon monoxide to the desired pressure (e.g., 10-50 atm).
- Heat the reaction mixture to the desired temperature (e.g., 100-180 °C) with vigorous stirring.
- Maintain the CO pressure and temperature for the required reaction time.
- After the reaction is complete, cool the reactor to room temperature and carefully vent the excess CO in a well-ventilated fume hood.
- Work-up the reaction mixture as described in the Suzuki-Miyaura protocol.
- Purify the crude product by a suitable method.

Signaling Pathway Analogy for Solvent-Catalyst Interaction:



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Caption: Solvent-catalyst interaction pathway.

Nanoparticle Synthesis

Application Overview:

The synthesis of nanoparticles often involves the reduction of metal salts in a solvent. The solvent plays a crucial role in controlling the size, shape, and stability of the resulting nanoparticles. High-boiling, coordinating solvents can act as both the reaction medium and a capping agent to prevent agglomeration. **Morpholinoethanol**'s hydroxyl and amine functionalities could provide a stabilizing coordination sphere around growing nanoparticles.

Generalized Protocol for the Synthesis of Metal Nanoparticles using **Morpholinoethanol** as a Solvent:

Disclaimer: This is a generalized protocol and requires optimization for specific metal precursors.

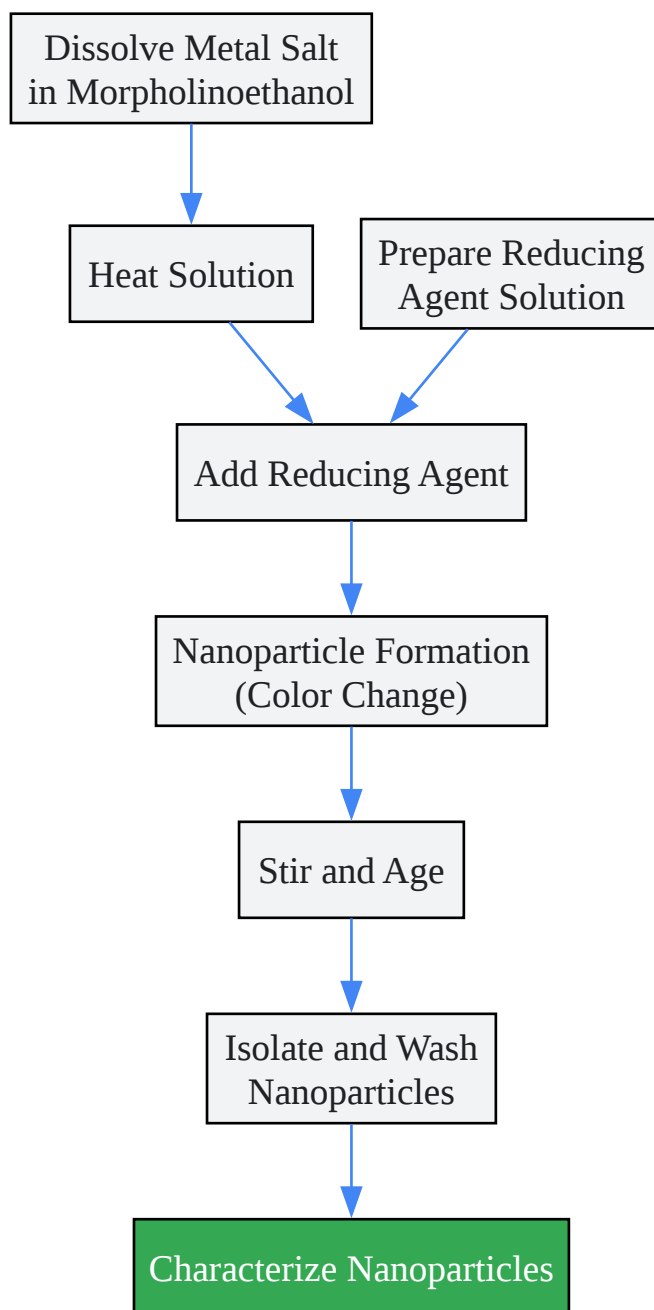
Materials:

- Metal salt precursor (e.g., HAuCl_4 , AgNO_3)
- Reducing agent (e.g., NaBH_4 , ascorbic acid)
- **Morpholinoethanol** (solvent and stabilizing agent)

Procedure:

- Dissolve the metal salt precursor in **Morpholinoethanol** in a reaction flask with stirring.
- Heat the solution to a specific temperature (e.g., 60-120 °C) to facilitate the reduction.
- In a separate container, dissolve the reducing agent in a small amount of **Morpholinoethanol**.
- Slowly add the reducing agent solution to the heated metal salt solution with vigorous stirring.
- A color change should be observed, indicating the formation of nanoparticles.
- Continue stirring the reaction mixture at the elevated temperature for a specified period to allow for particle growth and stabilization.
- Cool the nanoparticle suspension to room temperature.
- The nanoparticles can be isolated by centrifugation and washed with a suitable solvent (e.g., ethanol) to remove excess reactants and **Morpholinoethanol**.
- Characterize the size, shape, and composition of the nanoparticles using appropriate techniques (e.g., TEM, UV-Vis spectroscopy).

Experimental Workflow for Nanoparticle Synthesis:



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Caption: Workflow for nanoparticle synthesis.

Safety and Handling

Morpholinoethanol is an irritant to the eyes, skin, and respiratory system.^[1] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. All manipulations should be performed in a well-

ventilated fume hood. For detailed safety information, please refer to the Material Safety Data Sheet (MSDS).

Conclusion

Morpholinoethanol possesses a range of properties that make it a potentially valuable solvent for various chemical reactions, particularly those conducted at elevated temperatures. While its primary role to date has been as a synthetic intermediate, these application notes provide a starting point for exploring its utility as a high-boiling, polar aprotic solvent. The generalized protocols offered herein are intended to serve as a foundation for further investigation and optimization by researchers in both academic and industrial settings. Experimental validation is crucial to determine the efficacy of **Morpholinoethanol** as a solvent for specific chemical transformations.

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References

- 1. Page loading... [wap.guidechem.com]
- 2. 2-Morpholinoethanol | C₆H₁₃NO₂ | CID 61163 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. hnsincere.com [hnsincere.com]
- 4. N-(2-Hydroxyethyl) Morpholine Manufacturer, Exporter [vandvpharma.com]
- 5. nbinnno.com [nbinnno.com]
- 6. nbinnno.com [nbinnno.com]
- 7. 2-Morpholinoethanol(622-40-2)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 8. eprints.whiterose.ac.uk [eprints.whiterose.ac.uk]
- 9. Yoneda Labs [yonedalabs.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Morpholinoethanol as a Solvent for Chemical Reactions]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b8693651#using-morpholinoethanol-as-a-solvent-for-specific-chemical-reactions>]

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